

Unveiling the Decay Characteristics of Selenium-75: A Technical Guide

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Compound of Interest		
Compound Name:	Selenium-75	
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This in-depth technical guide provides a comprehensive overview of the nuclear decay properties of **Selenium-75** (75Se), a commercially significant radioisotope with applications spanning industrial radiography to scientific research. This document summarizes its fundamental decay characteristics, emission spectra, and outlines the experimental methodology used for their determination.

Core Decay Properties of Selenium-75

Selenium-75 is a radioactive isotope of selenium that decays via electron capture to a stable isotope of arsenic, 75As.[1][2] This process involves the capture of an inner atomic electron by a proton in the nucleus, transforming the proton into a neutron and resulting in the emission of a neutrino. The decay is characterized by a well-defined half-life and a complex spectrum of subsequent gamma and X-ray emissions as the daughter nucleus de-excites.

A summary of the primary decay properties of **Selenium-75** is presented in the table below.



Property	Value
Half-life (T1/2)	119.78 days
Decay Mode	Electron Capture (100%)
Q-value (EC)	863.6 keV
Parent Nuclide	75Se
Daughter Nuclide	75As (stable)

Emission Spectra of Selenium-75

The electron capture decay of **Selenium-75** to Arsenic-75 results in the emission of a cascade of gamma rays and internal conversion electrons as the daughter nucleus transitions to its ground state. The most prominent gamma emissions are at 136.0 keV and 264.7 keV.[3] A detailed breakdown of the principal gamma and electron emissions is provided in the following tables.

Gamma Emissions

Energy (keV)	Intensity (%)
66.05	1.11
96.74	3.42
121.12	17.20
136.00	58.25
198.61	1.48
264.66	58.90
279.54	24.99
303.92	1.32
400.66	11.47

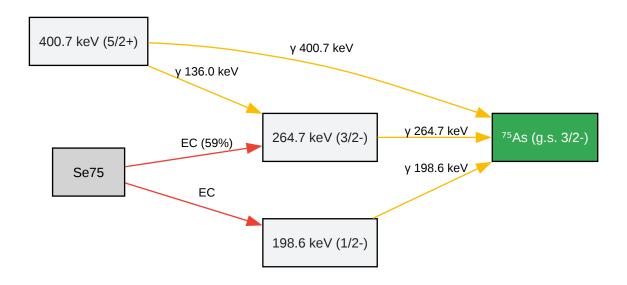
Electron Emissions



Energy (keV)	Intensity (%)
14	6
85	3
124	2

Decay Scheme of Selenium-75

The decay of 75Se to 75As is a complex process involving transitions to several excited states of the daughter nucleus. The following diagram illustrates the principal decay pathways.



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Simplified decay scheme of **Selenium-75**.

Experimental Determination of Decay Properties

The decay characteristics of **Selenium-75** are primarily determined using gamma-ray spectroscopy. This technique allows for the identification and quantification of the gamma rays emitted during radioactive decay.

Experimental Protocol: Gamma-Ray Spectroscopy

A generalized workflow for the gamma-ray spectroscopic analysis of a 75Se source is outlined below.

Foundational & Exploratory

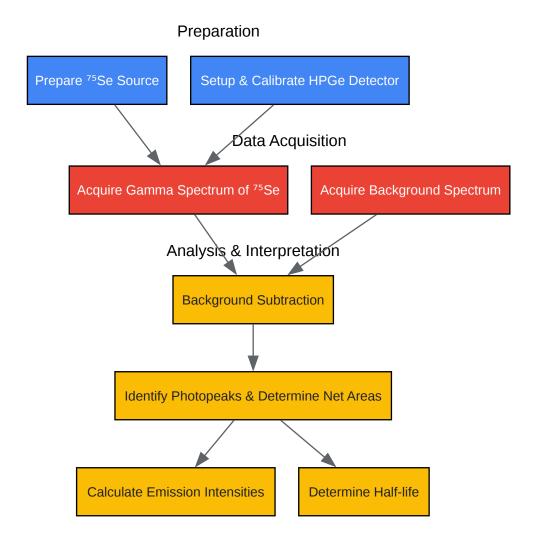




- Source Preparation: A calibrated 75Se source of known activity is prepared. The source is typically encapsulated to ensure safety and prevent contamination.
- Detector Setup and Calibration: A high-purity germanium (HPGe) detector, known for its
 excellent energy resolution, is cooled to liquid nitrogen temperatures. The detector is then
 energy and efficiency calibrated using standard radioactive sources with well-known gammaray emissions covering the energy range of interest for 75Se.
- Data Acquisition: The 75Se source is placed at a defined distance from the detector. The
 gamma-ray spectrum is acquired for a predetermined duration to ensure sufficient statistical
 accuracy. Background radiation is also measured separately to allow for its subtraction from
 the sample spectrum.
- Spectral Analysis: The acquired gamma-ray spectrum is analyzed to identify the photopeaks corresponding to the gamma rays emitted by 75Se. The energy and net area (counts) of each photopeak are determined.
- Data Interpretation: The energies of the identified photopeaks are used to confirm the identity
 of the radioisotope. The net area of each photopeak, corrected for the detector efficiency at
 that energy, is used to determine the relative intensity of each gamma-ray emission. The
 half-life can be determined by measuring the activity of the source over a period of time and
 fitting the data to an exponential decay curve.

The following diagram illustrates the typical workflow for such an experiment.





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Experimental workflow for gamma-ray spectroscopy of **Selenium-75**.

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References

- 1. radiacode.com [radiacode.com]
- 2. Inhb.fr [Inhb.fr]



- 3. researchgate.net [researchgate.net]
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